

Personal protective equipment for handling 2-Fluoro-5-methoxyphenylboronic acid

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Compound of Interest

Compound Name: 2-Fluoro-5-methoxyphenylboronic acid

Cat. No.: B1307766

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Essential Safety and Handling Guide for 2-Fluoro-5-methoxyphenylboronic Acid

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **2-Fluoro-5-methoxyphenylboronic acid**. Adherence to these procedures is essential for ensuring personal safety and proper management of this chemical.

Chemical Identifier:

- Name: **2-Fluoro-5-methoxyphenylboronic acid**
- CAS Number: 406482-19-7[1]
- Molecular Formula: $\text{FC}_6\text{H}_3(\text{OCH}_3)\text{B}(\text{OH})_2$ [1]


Hazard Identification and Classification

2-Fluoro-5-methoxyphenylboronic acid is classified as a hazardous substance. The primary hazards are:

- Skin Irritation (Category 2): Causes skin irritation.[2][3]

- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[2][3][4]
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[2][3][5]

GHS Hazard Pictogram:

 alt text

Signal Word: Warning[2][3][4]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Fluoro-5-methoxyphenylboronic acid** to minimize exposure risk.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a full-face shield.[6][7]	Protects eyes from dust, splashes, and serious irritation.[6][7]
Hand Protection	Chemically resistant gloves (e.g., nitrile).[6][7]	Prevents skin contact and irritation.[6][7]
Body Protection	A laboratory coat is required. For larger quantities or tasks with a higher risk of exposure, a chemical-resistant apron should be worn over the lab coat.[6][7]	Protects skin from accidental spills and contact.[6]
Respiratory Protection	A NIOSH/MSHA-approved respirator (e.g., N95 dust mask) is required when handling the solid compound, especially if dust or aerosols are generated.[1][7]	Minimizes the risk of respiratory tract irritation.[5][7]

Operational Plan: Step-by-Step Handling Procedure

Strict adherence to the following operational protocol is crucial for the safe handling of this compound.

1. Preparation:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[5\]](#)[\[6\]](#)
- Ensure that an eyewash station and safety shower are readily accessible in the immediate vicinity of the work area.[\[5\]](#)[\[6\]](#)
- The designated workspace should be clean and uncluttered.

2. Donning PPE:

- Before handling the chemical, put on all required personal protective equipment as detailed in the table above.

3. Handling:

- Keep the container of **2-Fluoro-5-methoxyphenylboronic acid** tightly closed when not in use.[\[3\]](#)[\[5\]](#)
- Avoid generating dust during transfer.[\[5\]](#)[\[7\]](#) Use appropriate tools, such as a spatula, for transferring the solid.[\[7\]](#)
- Avoid all personal contact, including inhalation of dust or vapors.[\[6\]](#)

4. Post-Handling:

- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[3\]](#)[\[4\]](#)
- Clean the work area to remove any residual chemical.
- Remove and wash contaminated clothing before reuse.[\[5\]](#)[\[6\]](#)

First Aid Measures

In case of exposure, follow these first aid procedures immediately.

Exposure Route	First Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention. [4] [8]
Skin Contact	Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention. [4] [5]
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention. [4] [8]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor/physician if you feel unwell. [4] [5] [8]

Spill and Disposal Plan

Spill Response:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[\[6\]](#)
- Ventilate: Ensure the area is well-ventilated, if it is safe to do so.[\[6\]](#)
- Contain: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill. Avoid raising dust.[\[6\]](#)
- Clean-up: Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.[\[5\]](#)[\[6\]](#)

Disposal:

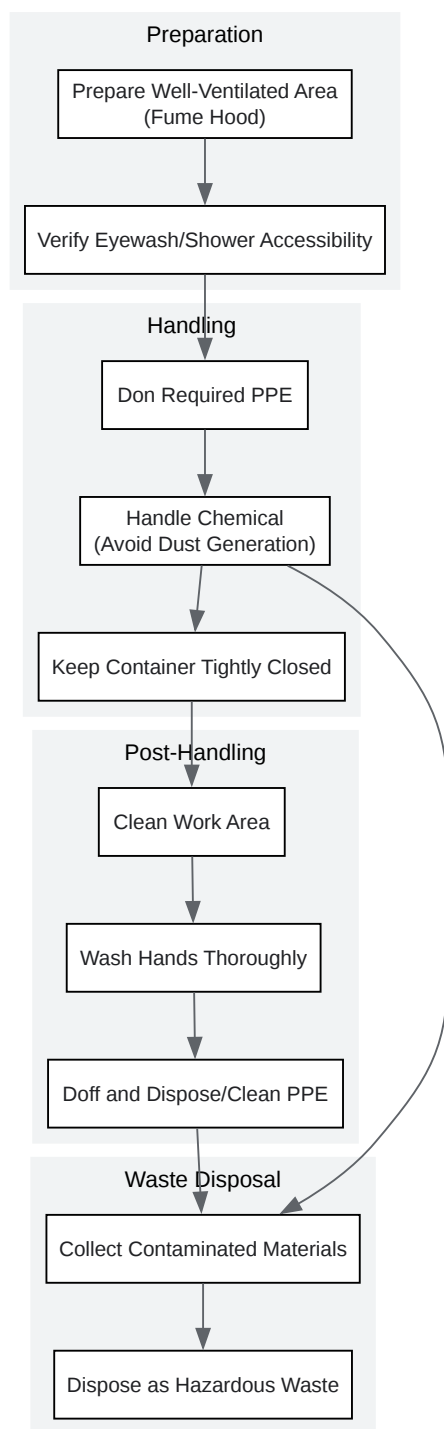
- All waste generated from the use of **2-Fluoro-5-methoxyphenylboronic acid**, including contaminated PPE and empty containers, must be considered hazardous waste.[6][9]
- Dispose of contents and container in accordance with licensed collector's sorting instructions and local, regional, and national hazardous waste regulations.[4][9]
- Do not pour waste down the drain or release it into the environment.[5][6]

Storage and Stability

- Storage Conditions: Store in a dry, cool, and well-ventilated area.[4][5] Keep the container tightly closed.[3][4][5] Some sources recommend refrigeration.[5][9]
- Incompatible Materials: Strong oxidizing agents.[5]
- Stability: The product is stable under normal handling and storage conditions.[3]
- Hazardous Decomposition Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, oxides of boron, and hydrogen fluoride.[5][9]

Workflow for Safe Handling of 2-Fluoro-5-methoxyphenylboronic Acid

Safe Handling Workflow for 2-Fluoro-5-methoxyphenylboronic Acid

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Caption: Workflow for the safe handling of **2-Fluoro-5-methoxyphenylboronic acid**.

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